

# **m-(Trifluoromethyl)cinnamic acid molecular weight and formula**

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## **Compound of Interest**

**Compound Name:** *m-(Trifluoromethyl)cinnamic acid*

**Cat. No.:** B024423

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An In-depth Technical Guide to **m-(Trifluoromethyl)cinnamic Acid**: Molecular Properties

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information regarding the molecular properties of **m-(Trifluoromethyl)cinnamic acid**, a compound of significant interest in pharmaceutical and agrochemical research. Its unique chemical structure, featuring a trifluoromethyl group, imparts distinct properties that are leveraged in the synthesis of novel compounds with enhanced biological activity.[\[1\]](#)

## **Core Molecular Data**

The fundamental molecular characteristics of **m-(Trifluoromethyl)cinnamic acid** are summarized below. This data is crucial for stoichiometric calculations, analytical method development, and chemical synthesis planning.

Identifier	Value	Source
Chemical Formula	C10H7F3O2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	216.16 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
IUPAC Name	(E)-3-[3-(trifluoromethyl)phenyl]prop-2-enoic acid	<a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	779-89-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Synonyms	3-(Trifluoromethyl)cinnamic acid, m-Trifluoromethyl cinnamic acid	<a href="#">[2]</a> <a href="#">[5]</a>

## Chemical Structure

The structural arrangement of atoms in **m-(Trifluoromethyl)cinnamic acid** is a key determinant of its chemical reactivity and utility as a synthetic building block. The diagram below illustrates the covalent bonds and the spatial relationship of the atoms within the molecule.

Figure 1: Chemical structure of **m-(Trifluoromethyl)cinnamic acid**.

## Applications in Research and Development

**m-(Trifluoromethyl)cinnamic acid** serves as a vital intermediate in the synthesis of various compounds.[\[1\]](#) It is particularly noted for its use in the production of cinacalcet, a calcimimetic agent.[\[5\]](#)[\[6\]](#) The trifluoromethyl group enhances the biological activity of derivative compounds, making it a valuable component in the development of novel drug candidates for anti-inflammatory and anticancer therapies.[\[1\]](#) Furthermore, its properties are utilized in the formulation of agrochemicals such as herbicides and fungicides.[\[1\]](#) Research has also indicated that derivatives of this acid exhibit potential antimicrobial and neuroprotective activities.[\[2\]](#)

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- To cite this document: BenchChem. [m-(Trifluoromethyl)cinnamic acid molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b024423#m-trifluoromethyl-cinnamic-acid-molecular-weight-and-formula>

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